

A Researcher's Guide to Tetraoctylammonium Chloride: Properties, Suppliers, and Key Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraoctylammonium chloride

Cat. No.: B1589587

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on research-grade **Tetraoctylammonium chloride** (TOA-Cl), a versatile quaternary ammonium salt. This document details its chemical and physical properties, lists reputable suppliers, and presents detailed experimental protocols for its key applications in nanoparticle synthesis and ion-selective electrode fabrication. Furthermore, it elucidates the general mechanism of action of quaternary ammonium compounds on cellular membranes.

Core Technical Data

Tetraoctylammonium chloride is a phase transfer catalyst and surfactant utilized in a variety of research and industrial applications. Below is a summary of its key quantitative data, compiled from various suppliers.

Property	Value	Source(s)
CAS Number	3125-07-3	[1] [2] [3]
Molecular Formula	C ₃₂ H ₆₈ ClN	[1] [2]
Molecular Weight	502.34 g/mol	[1] [3]
Purity (Assay)	≥97% (Titration)	[1] [2]
Melting Point	50-54 °C	[1] [3]
Appearance	Colorless to white solid/crystals	[1]
Solubility	Soluble in many organic solvents	[1]
Storage Temperature	Room Temperature	[1]

Reputable Suppliers of Research-Grade Tetraoctylammonium Chloride

A number of chemical suppliers offer **Tetraoctylammonium chloride** suitable for research and development purposes. When selecting a supplier, researchers should consider purity, available analytical data (e.g., Certificate of Analysis), and customer support.

- Chem-Impex: Offers **Tetraoctylammonium chloride** with a purity of ≥97%.[\[1\]](#)
- Santa Cruz Biotechnology: Provides a research-grade product with ≥97% purity.[\[2\]](#)
- Ottokemi: Supplies **Tetraoctylammonium chloride** at 97% purity.[\[3\]](#)
- Sigma-Aldrich (Merck): Lists the compound with an assay of ≥97.0%.[\[4\]](#)[\[5\]](#)
- Fisher Scientific: Distributes Sigma-Aldrich products, including **Tetraoctylammonium chloride**.[\[6\]](#)
- CP Lab Safety: Offers the chemical at a minimum purity of 97%.[\[7\]](#)

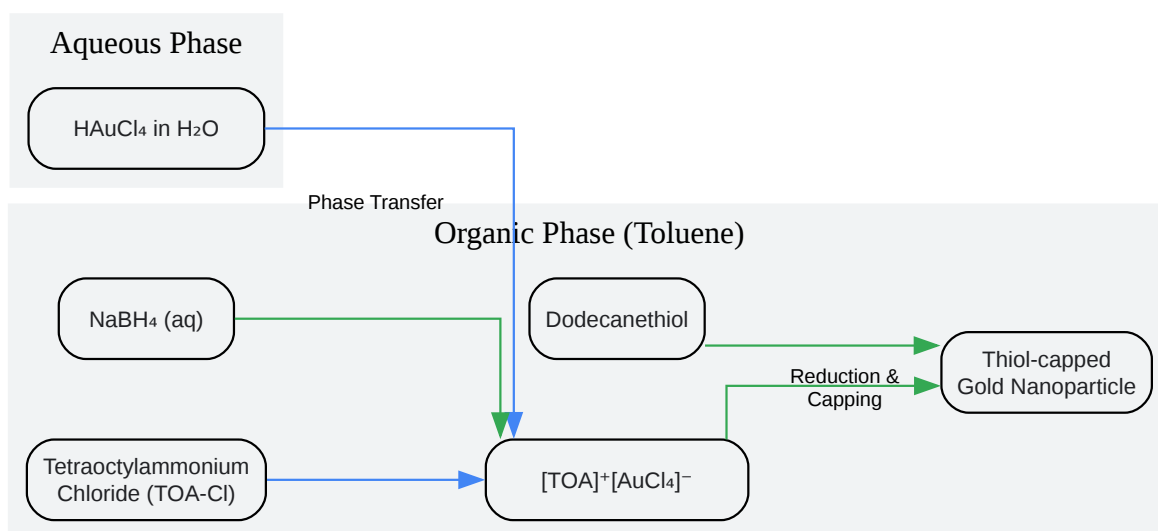
Key Research Applications and Experimental Protocols

Tetraoctylammonium chloride's unique properties as a phase transfer catalyst and a cationic surfactant make it valuable in several areas of scientific research.^[1]

Phase Transfer Catalyst in the Synthesis of Gold Nanoparticles (Brust-Schiffrin Method)

Tetraoctylammonium salts are instrumental in the Brust-Schiffrin method for synthesizing gold nanoparticles. They facilitate the transfer of the gold salt from an aqueous phase to an organic phase where the reduction and nanoparticle formation occur.

Experimental Workflow for Gold Nanoparticle Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow of the Brust-Schiffrin synthesis of gold nanoparticles.

Detailed Experimental Protocol:

- Materials:

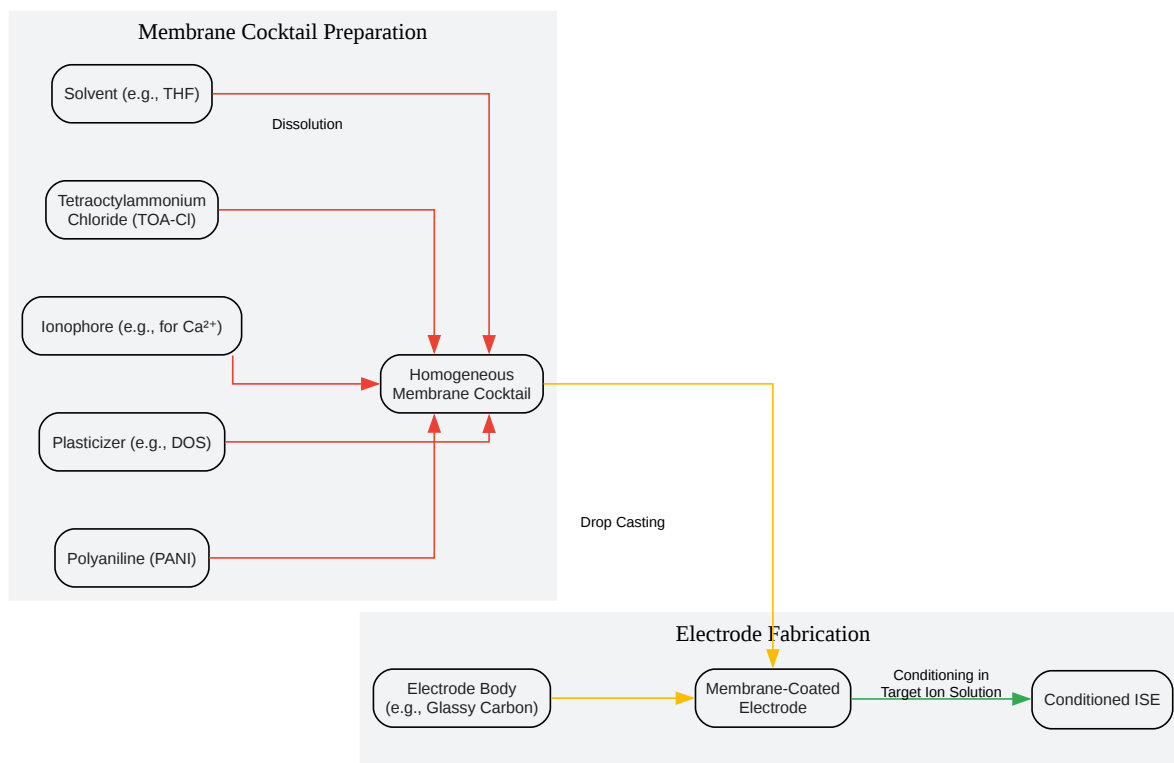
- Hydrogen tetrachloroaurate(III) trihydrate ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$)
- **Tetraoctylammonium chloride** (TOA-Cl)
- Toluene
- Dodecanethiol
- Sodium borohydride (NaBH_4)
- Ethanol
- Deionized water
- Procedure:
 - Prepare a solution of HAuCl_4 in deionized water.
 - Prepare a solution of TOA-Cl in toluene.
 - Combine the aqueous HAuCl_4 solution and the organic TOA-Cl solution in a flask and stir vigorously until the aqueous phase becomes colorless, indicating the transfer of the gold salt to the organic phase.
 - To the organic phase, add dodecanethiol, which will act as the capping agent for the nanoparticles.
 - Prepare a fresh aqueous solution of NaBH_4 .
 - While stirring the organic phase vigorously, rapidly add the NaBH_4 solution. A color change to deep red or purple should be observed, indicating the formation of gold nanoparticles.
 - Continue stirring for several hours to ensure complete reaction and nanoparticle stabilization.
 - Separate the organic phase and reduce its volume using a rotary evaporator.
 - Add ethanol to precipitate the gold nanoparticles.

- Centrifuge the mixture to collect the nanoparticles, and wash them multiple times with ethanol to remove excess thiol and byproducts.
- Dry the purified gold nanoparticles under vacuum.

Cationic Additive in the Preparation of Ion-Selective Electrodes (ISEs)

Tetraoctylammonium chloride can be used as a cationic additive in the fabrication of polymer membrane-based ion-selective electrodes. It helps to improve the electrode's performance by reducing the membrane resistance and enhancing the response characteristics. A notable application is in the development of all-solid-state calcium-selective electrodes using a polyaniline (PANI) conducting polymer matrix.[8]

Experimental Workflow for Ion-Selective Electrode Preparation



[Click to download full resolution via product page](#)

Caption: General workflow for the preparation of a PANI-based ion-selective electrode.

Detailed Experimental Protocol (Representative):

- Materials:
 - Polyaniline (emeraldine base)

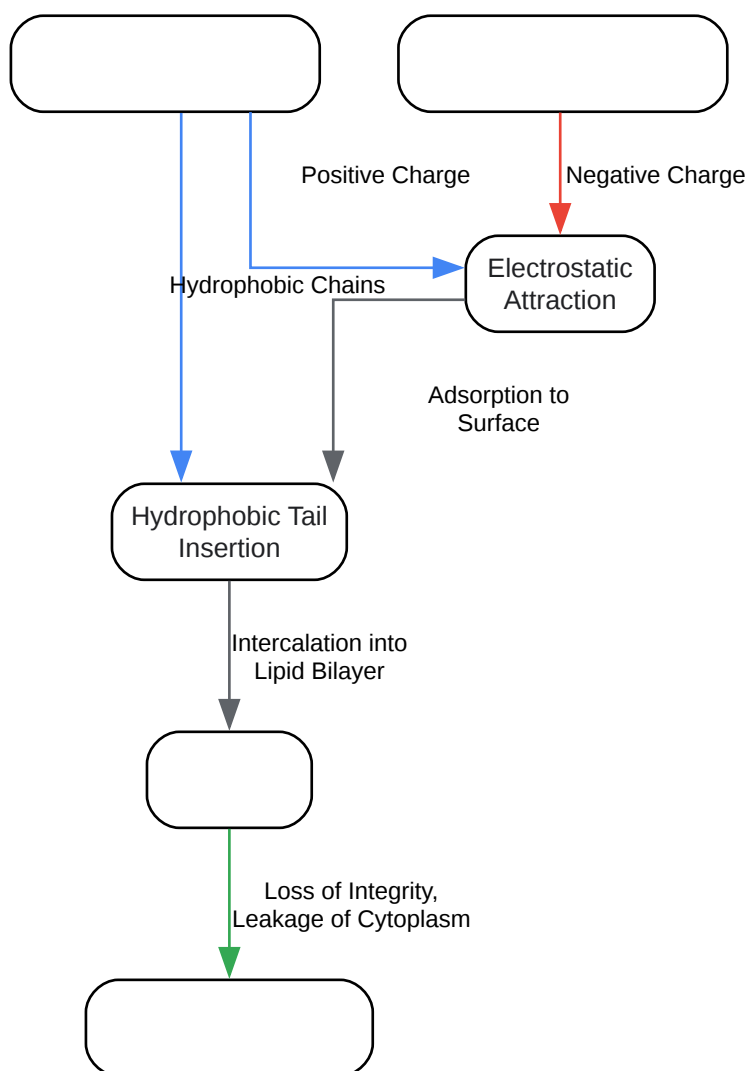
- Plasticizer (e.g., bis(2-ethylhexyl)sebacate - DOS)
- Ionophore specific to the target analyte (e.g., a calcium ionophore)
- **Tetraoctylammonium chloride** (TOA-Cl)
- Tetrahydrofuran (THF) - high purity
- Glassy carbon electrode (GCE) or other suitable substrate
- Standard solutions of the target ion for conditioning and calibration
- Procedure:
 - Prepare the membrane cocktail by dissolving precise amounts of PANI, the plasticizer, the specific ionophore, and **Tetraoctylammonium chloride** in THF. The exact ratios of these components will depend on the specific application and should be optimized.
 - Ensure complete dissolution of all components by gentle agitation or sonication to form a homogeneous solution.
 - Clean the surface of the glassy carbon electrode thoroughly.
 - Carefully drop-cast a small volume of the membrane cocktail onto the GCE surface and allow the solvent to evaporate completely at room temperature, forming a thin, uniform membrane.
 - Condition the newly fabricated electrode by soaking it in a solution of the target ion (e.g., CaCl_2) for several hours. This step is crucial for achieving a stable and reproducible potentiometric response.
 - Calibrate the ion-selective electrode using a series of standard solutions of the target ion to determine its linear range, slope, and limit of detection.

Mechanism of Action on Cellular Membranes

As a quaternary ammonium compound (QAC), **Tetraoctylammonium chloride**'s interaction with biological systems, particularly at the cellular level, is primarily dictated by its amphiphilic

nature. The positively charged quaternary ammonium headgroup and the long, hydrophobic octyl chains drive its interaction with and disruption of cell membranes.

Logical Relationship Diagram: QAC Interaction with a Bacterial Cell Membrane



[Click to download full resolution via product page](#)

Caption: Mechanism of quaternary ammonium compound-induced cell membrane disruption.

This interaction can lead to a cascade of events including increased membrane permeability, loss of essential ions and metabolites, and ultimately, cell death.[2] This general mechanism underlies the antimicrobial properties of many QACs.

Disclaimer: This document is intended for informational purposes for research and development professionals. All experimental work should be conducted in a controlled laboratory setting with appropriate safety precautions. Researchers should consult the Safety Data Sheet (SDS) for **Tetraoctylammonium chloride** before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Biological Activity of Quaternary Ammonium Salts and Their Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. academic.oup.com [academic.oup.com]
- 5. Analysis of the Destabilization of Bacterial Membranes by Quaternary Ammonium Compounds: A Combined Experimental and Computational Study - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Effect of quaternary ammonium surfactants on biomembranes using molecular dynamics simulation - RSC Advances (RSC Publishing) DOI:10.1039/D3RA05030K [pubs.rsc.org]
- To cite this document: BenchChem. [A Researcher's Guide to Tetraoctylammonium Chloride: Properties, Suppliers, and Key Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589587#tetraoctylammonium-chloride-supplier-for-research-grade-chemicals]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com